

Unraveling the Molecular Architecture of Dichlorprop: A Technical Guide

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Compound of Interest

Compound Name: *N*-(3,4-dichlorophenyl)octanamide

CAS No.: 730-25-6

Cat. No.: B7764201

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An In-depth Examination of the Chemical Structure and Molecular Weight of the Chlorophenoxy Herbicide, Potentially Referred to as DCPO

For researchers, scientists, and professionals in drug development, a precise understanding of a molecule's fundamental properties is paramount. This guide provides a detailed technical overview of the chemical structure and molecular weight of Dichlorprop, a prominent chlorophenoxy herbicide. While the term "DCPO" is not a standard chemical identifier, it is plausibly an acronym derived from the chemical name of Dichlorprop, 2-(2,4-dichlorophenoxy)propanoic acid. This document will proceed with the technical specifications of Dichlorprop, while acknowledging its close structural relationship to the foundational phenoxy herbicide, 2,4-D.

Chemical Identity and Nomenclature

Dichlorprop is a selective, systemic herbicide used for the control of broadleaf weeds.[1][2] It belongs to the family of phenoxy herbicides, which function as synthetic auxins, leading to uncontrolled growth and eventual death in susceptible plants.[2]

Identifier	Value	Source
IUPAC Name	(RS)-2-(2,4-dichlorophenoxy)propanoic acid	[2]
Common Name	Dichlorprop	[1][3]
Synonyms	2,4-DP, 2-(2,4-Dichlorophenoxy)propionic acid	[1][3]
CAS Number	120-36-5	[1][3][4]
Chemical Formula	C ₉ H ₈ Cl ₂ O ₃	[1][3][4][5]

It is crucial to note that Dichlorprop exists as a racemic mixture of two enantiomers, (R)- and (S)-Dichlorprop. The herbicidal activity is primarily attributed to the (R)-enantiomer, also known as Dichlorprop-P.[2][5]

Molecular Structure and Key Functional Groups

The molecular framework of Dichlorprop is characterized by a dichlorinated phenyl ring linked to a propanoic acid moiety through an ether bond.

2D Chemical Structure

Caption: 2D structure of Dichlorprop highlighting the 2,4-dichlorophenyl ring and the propanoic acid moiety.

Core Functional Groups:

- 2,4-Dichlorophenyl Group:** This aromatic ring with two chlorine substituents at positions 2 and 4 is a key feature of many phenoxy herbicides. The position of the chlorine atoms influences the molecule's herbicidal activity and environmental persistence.
- Ether Linkage (-O-):** This functional group connects the aromatic ring to the aliphatic side chain.

- Propanoic Acid Group ($-\text{CH}(\text{CH}_3)\text{COOH}$): This carboxylic acid group is essential for the molecule's biological activity, allowing it to mimic the plant hormone auxin. The chiral center at the alpha-carbon gives rise to the R- and S-enantiomers.

Molecular Weight

The molecular weight of a compound is a fundamental physical property, crucial for quantitative analysis, formulation development, and toxicological studies.

Property	Value	Source
Molecular Weight	235.06 g/mol	[3][4][5]
Monoisotopic Mass	233.9850495 Da	[3][5]

The molecular weight is calculated based on the chemical formula ($\text{C}_9\text{H}_8\text{Cl}_2\text{O}_3$) and the atomic weights of its constituent elements.

Experimental Determination of Molecular Weight: A Protocol

Mass spectrometry is the gold standard for accurately determining the molecular weight of a compound. Below is a generalized protocol for the analysis of Dichlorprop using Electrospray Ionization Mass Spectrometry (ESI-MS).

Objective

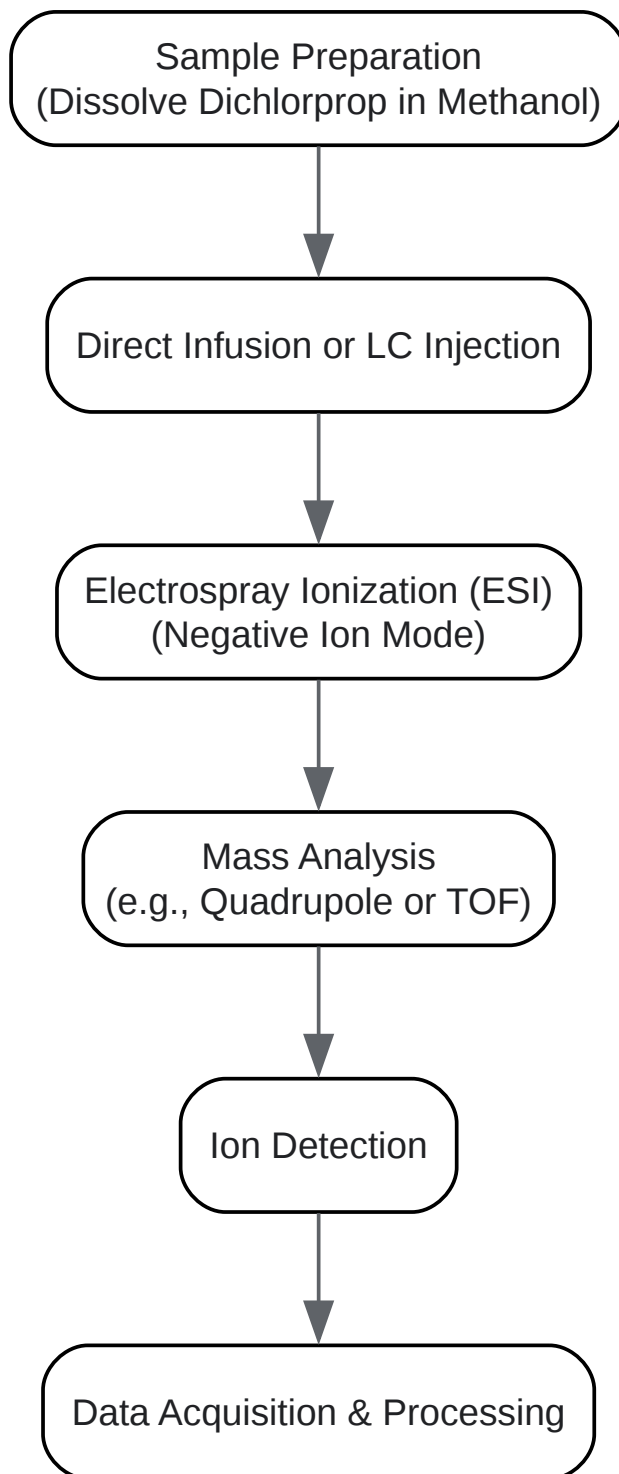
To experimentally verify the molecular weight of a Dichlorprop standard.

Materials and Reagents

- Dichlorprop analytical standard ($\geq 98\%$ purity)[4]
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Deionized water ($18.2 \text{ M}\Omega\cdot\text{cm}$)

- Mass spectrometer with an ESI source

Workflow



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Caption: Experimental workflow for determining the molecular weight of Dichlorprop via ESI-MS.

Step-by-Step Procedure

- **Standard Preparation:** Prepare a 1 mg/mL stock solution of Dichlorprop in methanol. From this, create a working solution of 1 µg/mL by diluting with a 50:50 mixture of methanol and deionized water containing 0.1% formic acid.
- **Instrumentation Setup:** Calibrate the mass spectrometer according to the manufacturer's guidelines. Set the ESI source to operate in negative ion mode, as the carboxylic acid group of Dichlorprop is readily deprotonated.
- **Sample Introduction:** Introduce the working solution into the mass spectrometer via direct infusion or through a liquid chromatography system.
- **Mass Analysis:** Acquire mass spectra over a relevant m/z (mass-to-charge ratio) range, for instance, m/z 100-300.
- **Data Interpretation:** In negative ion mode, Dichlorprop will be detected as the deprotonated molecule $[M-H]^-$. The expected m/z value would be approximately 233.98, corresponding to the molecular formula $C_9H_7Cl_2O_3^-$. The presence of chlorine isotopes (^{35}Cl and ^{37}Cl) will result in a characteristic isotopic pattern that can further confirm the identity of the compound.

Relationship with 2,4-D

It is pertinent to briefly mention 2,4-Dichlorophenoxyacetic acid (2,4-D), another widely used phenoxy herbicide.[6] Dichlorprop is a structural analog of 2,4-D, with the key difference being the substitution of a propanoic acid side chain in Dichlorprop for the acetic acid side chain in 2,4-D.

Compound	Chemical Formula	Molecular Weight	Side Chain
Dichlorprop	$C_9H_8Cl_2O_3$	235.06 g/mol	Propanoic Acid
2,4-D	$C_8H_6Cl_2O_3$	221.04 g/mol	Acetic Acid

This structural modification, while seemingly minor, introduces a chiral center in Dichlorprop, a feature absent in 2,4-D.

Conclusion

Dichlorprop is a well-characterized herbicide with the chemical formula $C_9H_8Cl_2O_3$ and a molecular weight of 235.06 g/mol ^{[3][4][5]}. Its structure, featuring a 2,4-dichlorophenyl ring linked to a propanoic acid moiety, is central to its function as a synthetic auxin. A thorough understanding of these fundamental chemical properties is essential for its effective and safe use in agricultural and research settings, as well as for the development of new herbicidal agents.

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